

Application Note: Safe Handling and Disposal Procedures for Reactive Brown 18

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive Brown 18

Cat. No.: B1172410

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Brown 18 (CAS No. 12225-73-9) is a synthetic organic dye belonging to the double azo, metal-complex family.^{[1][2]} As a vinyl sulfone type reactive dye, it forms covalent bonds with substrates, ensuring high fastness, which makes it valuable in industrial applications and as a model compound in academic research.^{[2][3]} Its complex structure and reactive nature necessitate strict adherence to safety protocols to minimize health risks and environmental impact. This document provides detailed procedures for the safe handling, storage, and disposal of Reactive Brown 18.

Physical and Chemical Properties

Reactive Brown 18 is typically a brown powder or crystalline solid with good solubility in water.^{[1][4]}

Property	Value	Reference
CAS Number	12225-73-9	[4] [5] [6]
Appearance	Brown Powder / Crystalline Solid	[1] [4]
Common Name	Reactive Brown GR	[4]
Chemical Class	Double Azo Metal Complex Dye	[1] [2]
Reactive Group	Vinyl Sulfone	[2] [3]
Solubility	Good in water	[1]
pH	6.5 - 9.0	[4]

Hazard Identification and Toxicology

The primary hazards associated with Reactive Brown 18 are eye irritation and the potential for dust formation.[\[4\]](#) It is classified as an irritant and may also be an allergen.[\[4\]](#)[\[7\]](#)

Endpoint	Result	Reference
Eye Irritation	Irritating to eyes (R36)	[4]
Skin Irritation	Unlikely to be irritating	[4]
Acute Oral Toxicity (LD50, Rat)	> 2000 mg/kg (Unlikely to be harmful)	[4]
Aquatic Toxicity (LC50, Rainbow Trout, 49h)	> 500 mg/L	[4]
Biodegradability	Not readily biodegradable	[4]
Occupational Exposure Limits (Dust)	Total Inhalable: < 10 mg/m ³ (8hr TWA) Total Respirable: < 5 mg/m ³ (8hr TWA)	[4]

Safe Handling and Storage Protocols

Engineering Controls

- Ventilation: Use only in well-ventilated areas.^[4] Employ local exhaust ventilation and extraction systems to prevent the accumulation of dust.^[4]
- Containment: When weighing or transferring the powder, use a chemical fume hood or a ventilated balance enclosure.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles should be worn.^[4]
- Hand Protection: Wear suitable chemical-resistant gloves.^[4]
- Respiratory Protection: If dust concentrations are likely to exceed exposure limits, use a suitable respirator.^[4]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Hygiene Practices

- Avoid inhaling dust and prevent contact with eyes and skin.^[4]
- Do not breathe dust (Safety Phrase S22).^[4]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage

- Store the container tightly closed in a cool, dry, and well-ventilated area.^[4]
- Keep away from oxidizing agents.

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical advice.[\[4\]](#)
- Skin Contact: Remove contaminated clothing. Wash skin with soap and water.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.

Accidental Release Measures (Spills)

- Small Spills: Avoid generating dust. Sweep or scoop up the material using a non-flammable dry agent like sand or earth.[\[4\]](#) Place it into a designated, labeled container for disposal.[\[4\]](#)
- Large Spills: Evacuate the area. Follow institutional emergency spill procedures.
- Cleanup: Clean the spill area thoroughly. Remove and launder contaminated clothing before reuse.[\[4\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use water mist, foam, carbon dioxide, or dry chemical agents.[\[4\]](#)
- Hazardous Combustion Products: The substance may burn if involved in a fire, potentially releasing noxious fumes such as carbon and nitrogen oxides.[\[4\]](#)
- Special Precautions: Firefighters should wear self-contained breathing apparatus.[\[4\]](#)

Disposal Procedures

Waste disposal must comply with all applicable federal, state, and local regulations.

Solid Waste

- Unused Product: Dispose of as hazardous waste. Do not dispose of it in standard refuse.

- Contaminated Materials: Contaminated PPE, spill cleanup materials, and empty containers should be collected in labeled, sealed containers and disposed of as hazardous waste.[4] An alternative for excess dye is covalent attachment to a solid phase before disposal.[8]

Liquid Waste (Aqueous Solutions)

- Aqueous waste containing Reactive Brown 18 should not be discharged directly into sewers or waterways.[4]
- The dye is not readily biodegradable but can be removed from wastewater through sewage digestion processes.[4]
- Recommended treatment methods to decolorize and degrade the dye in wastewater include:
 - Advanced Oxidation Processes (AOPs): Using agents like hydrogen peroxide or potassium permanganate to break down the dye's structure.[2]
 - Adsorption: Using various adsorbent materials to remove the dye from the solution.[2]
 - Photocatalytic Degradation: Utilizing photocatalysts like TiO_2 under UV illumination.[2]
 - Biological/Enzymatic Treatment: Employing specific bacteria or enzymes that can decolorize the dye.[2][9]

Experimental Protocol: Dyeing of Cotton Fabric

This protocol outlines a typical laboratory procedure for dyeing a cellulosic material (cotton) and incorporates the necessary safety measures.

Objective: To safely dye a 10g sample of cotton fabric with Reactive Brown 18 to a 4% depth of shade.

Materials:

- Reactive Brown 18 powder
- Scoured and bleached cotton fabric (10g)

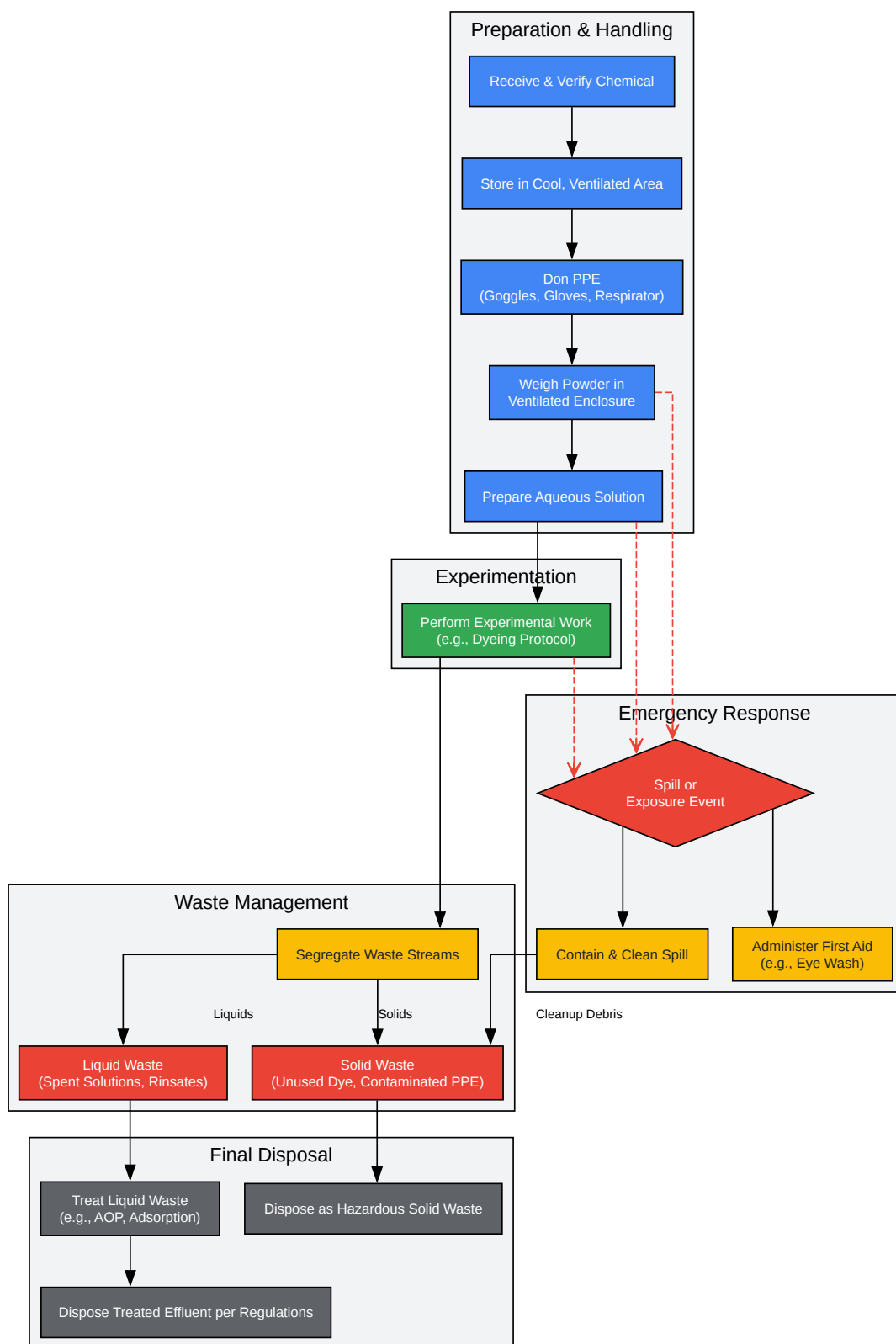
- Glauber's salt (Sodium Sulfate, anhydrous)
- Sodium Hydroxide (NaOH)
- Deionized water
- Beakers, graduated cylinders, magnetic stirrer, and hot plate
- Required PPE (goggles, gloves, lab coat, respirator)

Procedure:

- Preparation (in a fume hood):
 - Put on all required PPE.
 - Accurately weigh 0.4g of Reactive Brown 18 powder (4% of fabric weight) in a weigh boat inside a ventilated enclosure to avoid dust inhalation.
- Dye Bath Preparation:
 - Prepare a dye bath with a material-to-liquor ratio of 1:20 (10g fabric in 200mL total volume).
 - In a 400mL beaker, dissolve 16g of Glauber's salt (80 g/L) in approximately 150mL of deionized water at 30°C.[\[3\]](#)
 - Carefully add the pre-weighed Reactive Brown 18 powder to the salt solution and stir until fully dissolved. Add water to bring the volume to 200mL.
- Dyeing:
 - Immerse the 10g cotton sample into the dye bath.
 - Stir the solution gently and maintain the temperature at 30°C for 40 minutes to allow for dye exhaustion.[\[3\]](#)
- Fixation:

- Carefully prepare a solution of Sodium Hydroxide (4 g/L). For the 200mL bath, this requires 0.8g of NaOH.
- Slowly add the NaOH solution to the dye bath.
- Continue stirring at 30°C for an additional 60 minutes to allow the dye to form a covalent bond with the cotton fibers.[3]
- Washing and Neutralization:
 - Decant the dye bath solution into a designated hazardous liquid waste container.
 - Rinse the dyed fabric under cold running water until the water runs clear.
 - Wash the fabric in a hot detergent solution, rinse thoroughly, and neutralize with a dilute acetic acid solution if necessary.
 - Perform a final rinse and allow the fabric to air dry.
- Decontamination and Disposal:
 - Clean all glassware and equipment thoroughly.
 - Dispose of all waste (unused dye, spent dye bath, contaminated PPE) according to the procedures outlined in Section 6.0.

Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling, use, and disposal of Reactive Brown 18.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Reactive Brown 18 (EVT-1514475) | 12225-73-9 [evitachem.com]
- 2. Reactive Brown 18 | 12225-73-9 | Benchchem [benchchem.com]
- 3. hilarispublisher.com [hilarispublisher.com]
- 4. dyespigments.net [dyespigments.net]
- 5. Reactive Brown 18 | 12225-73-9 [chemicalbook.com]
- 6. Reactive Brown 18 | CAS#:12225-73-9 | Chemsrce [chemsrc.com]
- 7. Hazard identification and the prevalence of occupational skin disease in Indonesian Batik workers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 9. US8883485B2 - Oxidative decolorization of dyes with enzymatically generated peracid method, composition and kit of parts - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Note: Safe Handling and Disposal Procedures for Reactive Brown 18]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172410#safe-handling-and-disposal-procedures-for-reactive-brown-18]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com